

# solubility of D-(-)-3-Phosphoglyceric acid disodium salt in aqueous solutions

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Compound of Interest

D-(-)-3-Phosphoglyceric acid disodium

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An In-depth Technical Guide to the Aqueous Solubility of **D-(-)-3-Phosphoglyceric Acid Disodium** Salt

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the aqueous solubility of **D-(-)-3- Phosphoglyceric acid disodium** salt, an important intermediate in several metabolic pathways. This document compiles available quantitative solubility data, outlines a detailed experimental protocol for solubility determination, and visualizes relevant biological pathways.

## **Quantitative Solubility Data**

**D-(-)-3-Phosphoglyceric acid disodium** salt is a highly water-soluble compound. The available quantitative data for its solubility in various aqueous solutions are summarized in the table below. It is important to note that the temperature at which these solubilities were determined is not always specified in the source literature.



Solvent System	рН	Reported Solubility (mg/mL)	Molar Concentration (mM)	Notes
Water	N/A	100	434.74	Sonication may be required.[1]
Water	N/A	90.0	391.3	Sonication is recommended.
Water	N/A	80	429.97	Sonication is recommended. [2]
Water	N/A	50	-	Solution is clear, colorless to faintly yellow.[3]
Water	N/A	100 (as 0.1 g/mL)	-	Solution is clear and colorless.[4]
PBS	7.2	10	43.47	Sonication is recommended.

Note: The molecular weight of D-(-)-3-Phosphoglyceric acid disodium salt is 230.02 g/mol . [3][5][6][7]

# **Factors Influencing Solubility**

The solubility of ionic compounds like **D-(-)-3-Phosphoglyceric acid disodium** salt in aqueous solutions is influenced by several factors, including temperature and pH.

Temperature: The effect of temperature on the solubility of a substance depends on the enthalpy of dissolution. For most solids, solubility increases with temperature.[8][9][10] However, without specific experimental data for **D-(-)-3-Phosphoglyceric acid disodium** salt, the exact temperature-solubility profile cannot be definitively stated.

pH: The solubility of salts of weak acids can be pH-dependent.[11][12] D-(-)-3-Phosphoglyceric acid is a weak acid, and its disodium salt is expected to be more soluble in acidic solutions



where the phosphate and carboxylate groups can be protonated.

## **Experimental Protocol for Solubility Determination**

The following is a generalized experimental protocol for determining the aqueous solubility of **D-(-)-3-Phosphoglyceric acid disodium** salt, based on the established shake-flask method.

Objective: To determine the saturation solubility of **D-(-)-3-Phosphoglyceric acid disodium** salt in a given aqueous solution (e.g., water, PBS, or other buffers) at a specific temperature.

#### Materials:

- D-(-)-3-Phosphoglyceric acid disodium salt powder
- Selected aqueous solvent (e.g., ultrapure water, PBS buffer)
- Thermostatically controlled shaker or incubator
- Microcentrifuge
- Syringe filters (e.g., 0.22 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV or Mass Spectrometry)
- Volumetric flasks and pipettes
- Analytical balance

#### Procedure:

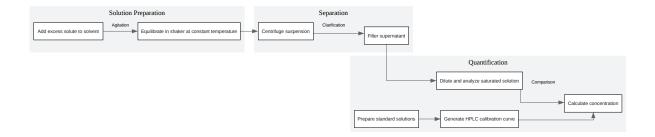
- Preparation of a Saturated Solution:
  - Add an excess amount of D-(-)-3-Phosphoglyceric acid disodium salt to a known volume of the aqueous solvent in a sealed container. The excess solid should be clearly visible.
  - Place the container in a thermostatically controlled shaker set to the desired temperature.

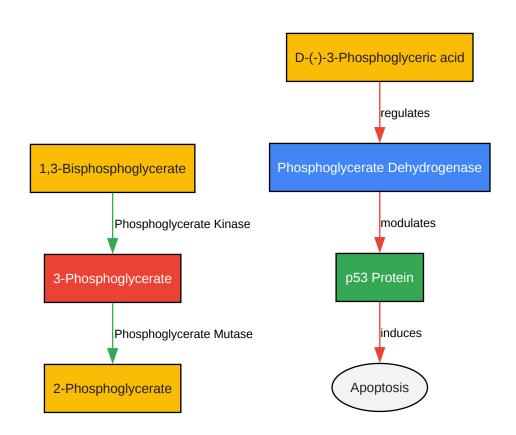


- Agitate the mixture for a sufficient time to ensure equilibrium is reached (e.g., 24-48 hours). Preliminary experiments can determine the minimum time to reach equilibrium.
- Separation of Undissolved Solid:
  - After the equilibration period, remove the container from the shaker and let it stand to allow the excess solid to settle.
  - To separate the undissolved solid, centrifuge an aliquot of the suspension at a high speed.
  - Carefully withdraw the supernatant and filter it through a 0.22 μm syringe filter to remove any remaining solid particles. This ensures the resulting solution is saturated and free of particulates.
- Quantification of Solute:
  - Prepare a series of standard solutions of D-(-)-3-Phosphoglyceric acid disodium salt of known concentrations in the same solvent.
  - Generate a calibration curve by analyzing the standard solutions using a validated HPLC method.
  - Accurately dilute the filtered saturated solution with the solvent to bring its concentration within the range of the calibration curve.
  - Analyze the diluted sample using the same HPLC method.
  - Determine the concentration of the solute in the saturated solution by using the calibration curve and accounting for the dilution factor.
- Data Reporting:
  - The solubility is reported in units of mg/mL or mol/L at the specified temperature and pH of the aqueous solution.

Below is a graphical representation of the experimental workflow.







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